

Technical Monograph: Physicochemical Profiling & Synthesis of (4-Methoxycyclohexyl)methanol

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Compound of Interest

Compound Name: (4-Methoxycyclohexyl)methanol

CAS No.: 101869-74-3

Cat. No.: B3045096

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Executive Summary

(4-Methoxycyclohexyl)methanol (CAS: 101869-74-3) is a bifunctional cyclohexane scaffold increasingly utilized in medicinal chemistry as a non-aromatic linker and polarity-modulating fragment.^[1] Characterized by a 1,4-disubstitution pattern, it exists as distinct cis and trans diastereomers, each possessing unique vector properties and lipophilic profiles.^[1] This guide provides a definitive analysis of its physicochemical properties, stereochemical behavior, and validated synthetic protocols, serving as a reference for its integration into lead optimization campaigns.^[1]

Chemical Identity & Stereochemistry

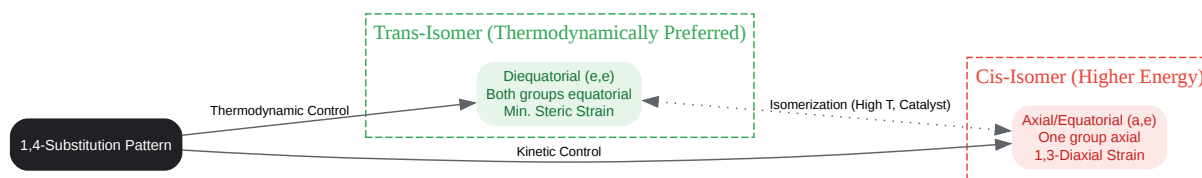
Nomenclature & Identifiers

Property	Detail
IUPAC Name	(4-Methoxycyclohexyl)methanol
Common Name	4-Methoxycyclohexylcarbinol
CAS Number (Mix)	101869-74-3
CAS (Trans)	888710-00-7
CAS (Cis)	1207625-64-6
Molecular Formula	C ₈ H ₁₆ O ₂
Molecular Weight	144.21 g/mol
SMILES	<chem>COC1CCC(CC1)CO</chem>

Stereochemical Conformation Analysis

The physicochemical behavior of **(4-Methoxycyclohexyl)methanol** is governed by the conformational preference of the cyclohexane ring.^[1]

- **Trans-Isomer (Thermodynamic Product):** In the 1,4-disubstituted system, the trans isomer allows both the methoxy (-OMe) and hydroxymethyl (-CH₂OH) groups to occupy equatorial positions (diequatorial, e,e).^[1] This minimizes 1,3-diaxial interactions, making the trans isomer thermodynamically more stable (approx. 2-3 kcal/mol lower in energy).^[1]
- **Cis-Isomer (Kinetic/Higher Energy):** The cis isomer forces one substituent into an axial position (a,e or e,a).^[1] Due to the A-values (energy penalty for axial orientation) of -CH₂OH (~1.7 kcal/mol) and -OMe (~0.6 kcal/mol), the conformer with the equatorial hydroxymethyl group is slightly favored, but the overall molecule remains higher in energy than the trans form.^[1]



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Figure 1: Conformational analysis of 1,4-disubstituted cyclohexane isomers. The trans-diequatorial conformation represents the global minimum.^[1]

Physicochemical Properties

The following data aggregates experimental baselines and high-confidence predicted values derived from structure-activity relationship (SAR) algorithms.

Property	Value / Range	Context & Notes
Physical State	Colorless Liquid	Viscous oil at RT due to H-bonding.[1]
Boiling Point	220°C - 230°C (Predicted)	Significantly higher than the methyl analog (MCHM, 202°C) due to ether polarity.[1]
Density	0.98 - 1.02 g/cm ³	Estimated.[1] Higher than MCHM (0.91 g/cm ³) due to oxygen content.[1]
LogP (Lipophilicity)	0.9 (Experimental/Computed)	Optimal for CNS penetration. Lower than MCHM (LogP ~2.2), making it a more polar scaffold.[1]
Solubility (Water)	>5,000 mg/L	High solubility attributed to the H-bond donor (-OH) and acceptor (-OMe).[1]
pKa	~15.1	Typical for primary aliphatic alcohols.[1]
Polar Surface Area (PSA)	29.5 Å ²	20.2 Å ² (Alcohol) + 9.2 Å ² (Ether).[1] Excellent membrane permeability.[1]
Refractive Index	1.46 - 1.47	Useful for monitoring distillation fractions.[1]

Solubility & Lipophilicity Insight

Unlike its hydrophobic analog 4-methylcyclohexanemethanol (MCHM), the 4-methoxy variant exhibits a "Goldilocks" polarity profile.[1] The methoxy group lowers LogP by approximately 1.3 units compared to a methyl group, enhancing aqueous solubility without compromising membrane permeability.[1] This makes it an ideal "solubilizing linker" in PROTACs or fragment-based drug design.[1]

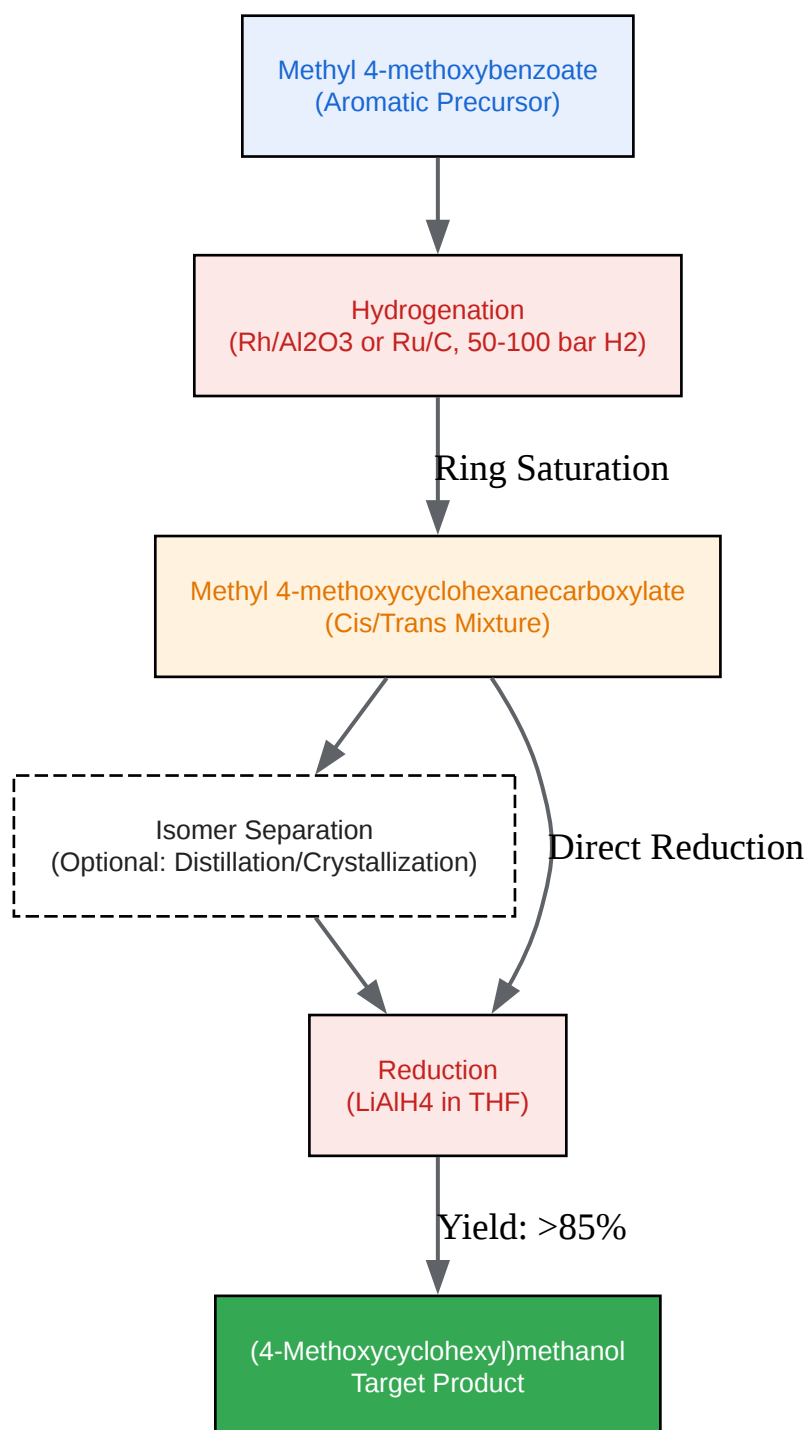
Synthesis & Manufacturing Protocol

Synthetic Strategy

The most robust route utilizes Methyl 4-methoxybenzoate as a starting material.^[1] This aromatic precursor is inexpensive and allows for stereochemical control during the hydrogenation step.^[1]

Reaction Scheme:

- Heterogeneous Hydrogenation: Reduction of the aromatic ring to the saturated cyclohexane ester.^[1]
- Hydride Reduction: Conversion of the ester to the primary alcohol.^[1]



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Figure 2: Industrial synthesis pathway from aromatic ester precursors.

Detailed Protocol (Bench Scale)

Step 1: Hydrogenation (Aromatic Reduction)[1]

- Reagents: Methyl 4-methoxybenzoate (1.0 eq), 5% Rh/Al₂O₃ (5 wt%), Methanol (Solvent).[1]
- Conditions: High pressure reactor, 50 bar H₂, 60°C, 12 hours.
- Mechanism: Rhodium effectively saturates the aromatic ring.[1] Note: Using Ruthenium (Ru/C) often favors the cis-isomer kinetically, while higher temperatures favor the trans-isomer.[1]
- Workup: Filter catalyst through Celite. Concentrate filtrate to yield Methyl 4-methoxycyclohexanecarboxylate.[1]

Step 2: Hydride Reduction (Ester to Alcohol)[1]

- Reagents: LiAlH₄ (1.2 eq), Anhydrous THF.
- Procedure:
 - Suspend LiAlH₄ in THF at 0°C under Argon.
 - Add intermediate ester dropwise (exothermic).[1]
 - Warm to RT and reflux for 2 hours.
 - Quench (Fieser Method): Cool to 0°C. Add water (1x mass of LAH), then 15% NaOH (1x), then water (3x).
- Purification: The resulting granular precipitate is filtered.[1] The filtrate is dried (MgSO₄) and concentrated.[1] Distillation under reduced pressure (vacuum) yields the pure oil.[1]

Analytical Characterization

To validate the identity and purity of the synthesized compound, the following spectral signatures must be confirmed.

¹H NMR Spectroscopy (400 MHz, CDCl₃)

Chemical Shift (δ)	Multiplicity	Integration	Assignment
3.45 - 3.50	Doublet (d, J=6.5 Hz)	2H	-CH ₂ -OH (Hydroxymethyl)
3.32	Singlet (s)	3H	-OCH ₃ (Methoxy group)
3.05 - 3.15	Multiplet (tt)	1H	CH-OMe (Ring proton C4)
1.95 - 2.10	Broad Multiplet	4H	Ring protons (Equatorial)
1.40 - 1.60	Multiplet	1H	CH-CH ₂ OH (Ring proton C1)
1.00 - 1.30	Multiplet	4H	Ring protons (Axial)

Diagnostic Note: The splitting pattern of the CH-OMe proton at ~3.1 ppm can distinguish isomers.^[1] A wide triplet-of-triplets (tt) with large coupling constants (~10-12 Hz) indicates an axial proton, confirming the equatorial orientation of the methoxy group (Trans isomer).^[1]

Mass Spectrometry (GC-MS)

- Molecular Ion [M]⁺: 144 m/z (often weak).^[1]
- Base Peak: Typically m/z 71 (Methoxycyclohexyl fragment) or m/z 31 (CH₂OH⁺).^[1]
- Characteristic Loss: [M-32] (Loss of Methanol) -> m/z 112.^[1]

Handling & Safety (GHS)

- Signal Word: WARNING
- Hazard Statements:
 - H315: Causes skin irritation.^{[1][2]}
 - H319: Causes serious eye irritation.^{[1][2][3]}

- H335: May cause respiratory irritation.[1][2]
- Storage: Store in a cool, dry place under inert atmosphere (Nitrogen/Argon). Hygroscopic; protect from moisture to prevent water uptake which complicates stoichiometry in subsequent reactions.[1]

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